Technical Monograph: [Nphe^1]nociceptin(1-13)NH_2

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Compound of Interest

Compound Name:	*[Nphe1]nociceptin(1-13)NH2*
Cat. No.:	*B013122*

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Structural Characterization, Synthesis, and Pharmacological Application of a Selective NOP Receptor Antagonist

Executive Summary

[Nphe^1]nociceptin(1-13)NH_2 (also designated as [Nphe^1]N/OFQ(1-13)NH_2) represents a critical tool compound in the study of the Nociceptin/Orphanin FQ (N/OFQ) receptor (NOP or ORL1). [1][2] Unlike the endogenous ligand Nociceptin—a heptadecapeptide agonist involved in pain modulation, anxiety, and feeding—this modified analog acts as a selective, competitive antagonist.

Its structural significance lies in the peptoid modification at the N-terminus. The replacement of the native Phenylalanine (Phe^1) with

-benzylglycine (Nphe) shifts the aromatic side chain from the

-carbon to the backbone nitrogen. This subtle geometric alteration decouples receptor binding (affinity) from receptor activation (efficacy), creating a "silent" ligand that occupies the orthosteric site without triggering G-protein signaling.

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Structural Analysis & Chemical Identity

Sequence Comparison

The antagonist is derived from the truncated, amidated bioactive core of Nociceptin (residues 1-13). The C-terminal truncation removes the "address" domain liable to degradation, while C-terminal amidation (-NH_2) confers metabolic stability against carboxypeptidases.

Peptide Variant	Sequence	Role
Native Nociceptin (1-17)	Phe-Gly-Gly-Phe-Thr-Gly-Ala-Arg-Lys-Ser-Ala-Arg-Lys-Leu-Ala-Asn-Gln	Full Agonist
Nociceptin(1-13)NH_2	Phe-Gly-Gly-Phe-Thr-Gly-Ala-Arg-Lys-Ser-Ala-Arg-Lys-NH_2	Full Agonist (Stabilized)
[Nphe^1]nociceptin(1-13)NH_2	Nphe-Gly-Gly-Phe-Thr-Gly-Ala-Arg-Lys-Ser-Ala-Arg-Lys-NH_2	Competitive Antagonist

The Nphe Residue (N-benzylglycine)

The defining feature is the Nphe residue.[1][3][4][5] In standard Phenylalanine, the benzyl side chain is attached to the

. In Nphe, the benzyl group is attached to the backbone Nitrogen.

- Chemical Name:

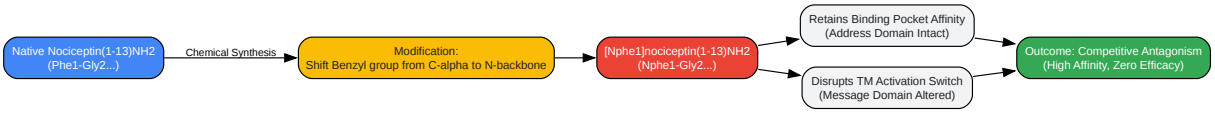
  -benzylglycine (or Sarcosine derivative).

- Structural Consequence: This modification eliminates the chiral center at position 1 (making it achiral) and alters the hydrogen-bonding capability of the N-terminus, which is critical for the "message" transduction in GPCRs.

Structure-Activity Relationship (SAR) Visualization

The following diagram illustrates the structural logic converting the agonist to an antagonist.

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Figure 1: SAR logic demonstrating how the N-benzyl shift retains receptor affinity while abolishing efficacy.

Synthesis & Purification Protocol

Synthesis Strategy: Solid Phase Peptide Synthesis (SPPS)

The synthesis of [Nphe¹]nociceptin(1-13)NH_2 is typically performed using standard Fmoc chemistry on a Rink Amide resin (to yield the C-terminal amide).

Critical Constraint: The coupling of the N-terminal N-benzylglycine requires specific attention. Unlike standard amino acids, N-benzylglycine is a secondary amine after it is coupled, but since it is at position 1 (the N-terminus), the difficulty lies only in coupling it to the Glycine at position 2.

Protocol Workflow

- Resin Loading: Use Rink Amide MBHA resin (0.5–0.7 mmol/g loading).
- Chain Elongation (Residues 13 to 2):
  - Deprotection: 20% Piperidine in DMF (2 x 10 min).
  - Coupling: 3-4 equivalents of Fmoc-Amino Acid, HBTU/HOBt (or HATU), and DIPEA in DMF.
  - Monitoring: Kaiser test (ninhydrin) after each coupling to ensure completion.
- N-Terminal Coupling (Residue 1 - Nphe):

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- Option A (Building Block): Couple Fmoc-N-benzyl-Gly-OH directly using HATU/DIPEA. (HATU is preferred over HBTU for sterically modified residues).
- Option B (Reductive Amination):
  1. Couple Fmoc-Gly-OH at position 1.
  2. Remove Fmoc.
  3. React the free amine of Gly1 with Benzaldehyde in the presence of $NaBH_3CN$ (Sodium cyanoborohydride) in MeOH/DMF (1% acetic acid). Note: This method is riskier due to potential over-alkylation.
- Recommendation: Use Option A (Commercial Fmoc-N-benzyl-Gly-OH) for higher purity.

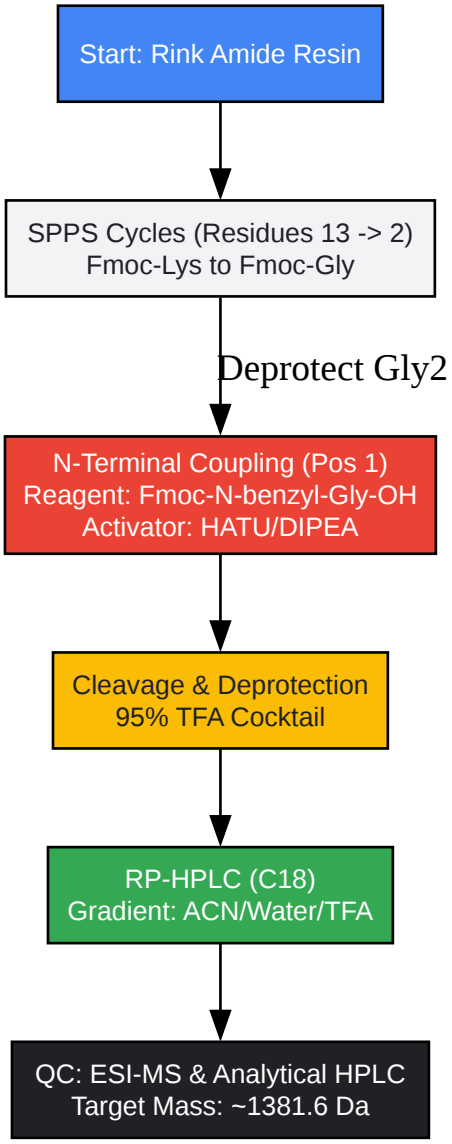
- Cleavage: TFA/Triisopropylsilane/Water (95:2.5:2.5) for 2-3 hours.

Purification & Validation

- Precipitation: Cold diethyl ether.
- Purification: Preparative RP-HPLC (C18 column).
  - Mobile Phase A: 0.1% TFA in H_2O.
  - Mobile Phase B: 0.1% TFA in Acetonitrile.
  - Gradient: 10–60% B over 45 mins.
- Validation:
  - ESI-MS: Calculated Mass

    1381.6 Da.
  - Analytical HPLC: Purity > 95% required for biological assays.

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Figure 2: Step-by-step synthesis workflow for [Nphe^{1}]nociceptin(1-13)NH$_2$.

Pharmacological Profile[1][2][5][6][7][8][9][10][11]

Binding and Functional Data

[Nphe^{1}]nociceptin(1-13)NH$_2$ is characterized by high affinity binding but a complete lack of intrinsic efficacy.[6]

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Parameter	Value	Assay System	Interpretation
Binding Affinity ( )	8.4	CHO cells (hNOP)	High affinity (comparable to native ligand).
Potency ( )	6.0 – 6.4	GPI / MVD Bioassays	Competitive antagonism.[6]
Efficacy ( )	0	GTP S Binding	Pure antagonist (No partial agonism).
Selectivity	>100-fold	vs. Opioid Receptors ( )	Highly selective for NOP.

Mechanism of Action

The NOP receptor couples to

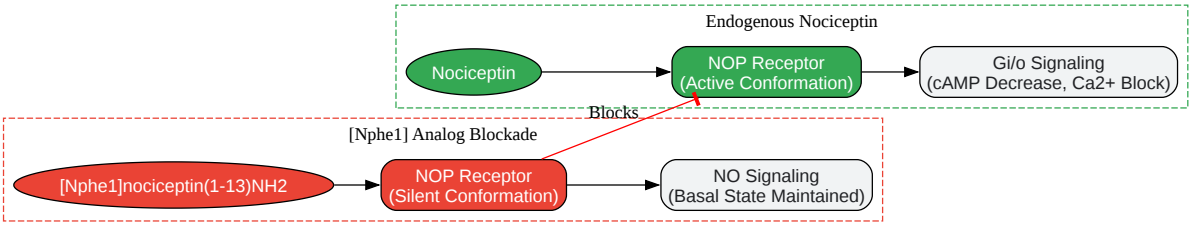
proteins. Agonist binding causes conformational changes in the transmembrane helices (TM3/TM6) leading to:

- Inhibition of Adenylyl Cyclase (cAMP

).
- Activation of GIRK channels (Hyperpolarization).
- Inhibition of Voltage-Gated Calcium Channels (VGCCs).

Antagonist Action: [Nphe^{1}]nociceptin(1-13)NH_2 occupies the orthosteric pocket. The N-benzyl group sterically hinders the inward movement of TM helices required for G-protein coupling, thereby blocking the signaling cascade initiated by endogenous Nociceptin.

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Figure 3: Mechanism of competitive antagonism at the NOP receptor.

Experimental Applications

In Vitro Assays

- Receptor Binding: Use as a displacer for radioligands (e.g.,

  Nociceptin or

  Tyr

  -Nociceptin) to determine

  of novel compounds.

- Functional Assays: Use to construct Schild plots. A rightward shift in the Nociceptin dose-response curve without a decrease in

  confirms competitive antagonism.

In Vivo Research

- Pain Modulation: Nociceptin has complex effects on pain (hyperalgesia supraspinally, analgesia spinally). [Nphe^1]nociceptin(1-13)NH_2 is used to dissect these pathways.[1][7]

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- Protocol: Intracerebroventricular (i.c.v.)[6][7] injection in mice/rats.[2]
- Dose: Typically 10–30 nmol per animal.
- Observation: Reversal of Nociceptin-induced hyperalgesia or allodynia.[7]

- Feeding Behavior: NOP activation stimulates feeding. This antagonist is used to block stress-induced or deprivation-induced feeding, validating the NOP system as a target for metabolic disorders.

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